Application Note: High-Resolution Analysis of Glucokinase Activity via GK-GKRP Disruption

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Compound of Interest

Compound Name:	*AMG-1694*
CAS No.:	*1361217-07-3*
Cat. No.:	*B605399*

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Protocol Series: Hepatocytes Treated with **AMG-1694**

Abstract & Scientific Rationale

Glucokinase (GK), or Hexokinase IV, acts as the primary glucose sensor in the liver.[1] Unlike other hexokinases, GK has a low affinity for glucose (

) and is not inhibited by its product, glucose-6-phosphate (G6P). Its regulation is primarily spatial: under low glucose conditions, GK is sequestered in the nucleus by Glucokinase Regulatory Protein (GKRP), rendering it catalytically inactive.[2][3]

AMG-1694 represents a distinct class of GK modulators known as GK-GKRP disruptors.[3][4] Unlike allosteric GK activators (GKAs) that bind directly to GK to increase

or affinity, **AMG-1694** binds to GKRP, inducing a conformational change that dismantles the GK-GKRP complex. This forces the release of GK into the cytoplasm, where it becomes metabolically active.

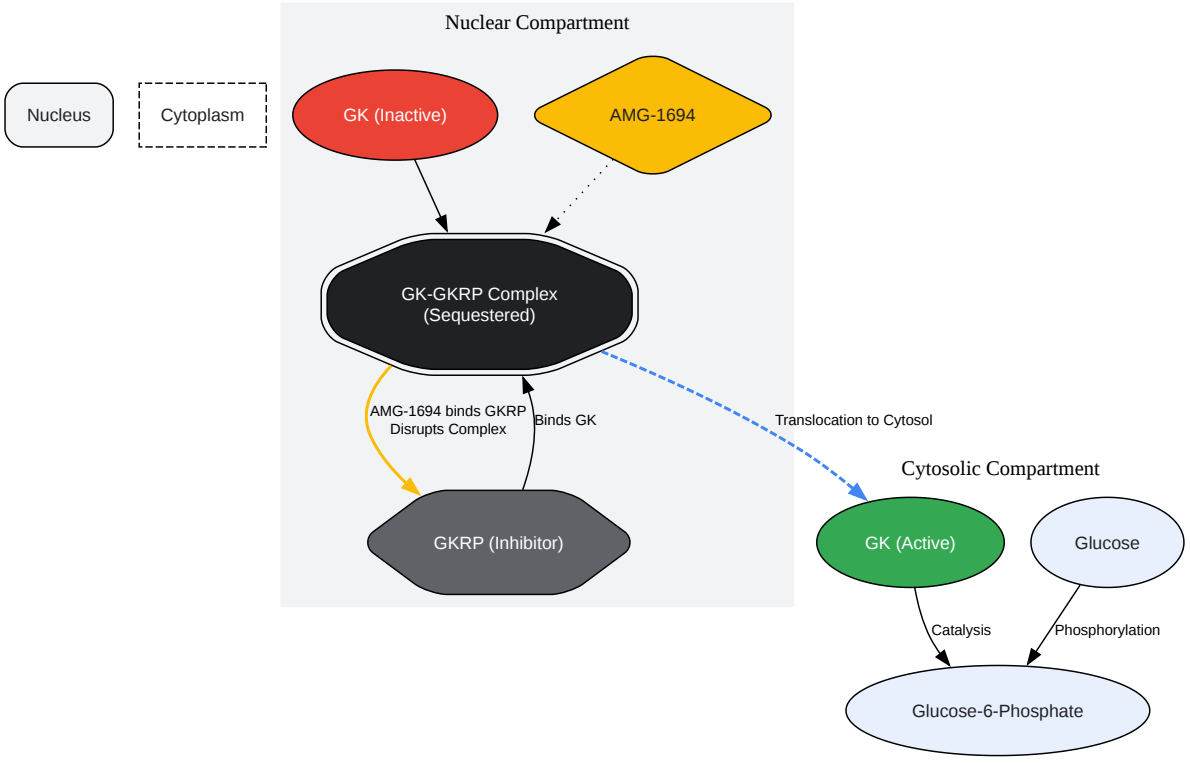
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Critical Experimental Insight: Standard whole-cell lysis assays often fail to capture the specific mechanism of **AMG-1694**. Because **AMG-1694** functions by altering subcellular localization (translocation), a simple total protein extraction can mask the compound's efficacy if the nuclear and cytosolic fractions are homogenized together without specific separation steps. This guide details a Digitonin-Based Subcellular Fractionation Protocol coupled with an NADPH-linked kinetic assay to accurately quantify the **AMG-1694**-mediated surge in cytosolic GK activity.

Mechanistic Pathway[5]

The following diagram illustrates the specific mode of action for **AMG-1694**, contrasting the sequestered state (Basal) with the disrupted/active state (Treated).

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Caption: **AMG-1694** disrupts the nuclear GK-GKRP complex, forcing GK translocation to the cytosol for activation.

Experimental Protocols

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Phase A: Primary Hepatocyte Treatment

Note: Cell lines like HepG2 often lack sufficient GKRP expression. Primary hepatocytes (Rat/Human) are required for valid **AMG-1694** assessment.

- Seeding: Plate primary hepatocytes at

  cells/well in collagen-coated 6-well plates. Allow attachment for 4–6 hours in high-glucose media (DMEM + 10% FBS).

- Starvation: Switch to serum-free, low-glucose (5.5 mM) maintenance media for 12–16 hours. This step maximizes the basal nuclear sequestration of GK by GKRP.

- Treatment:

  - Vehicle: DMSO (0.1%).

  - **AMG-1694**: Titrate 10 nM to 1 µM (Typical

    for translocation is ~20–50 nM).

  - Duration: Incubate for 30–60 minutes at 37°C.

Phase B: Digitonin-Based Subcellular Fractionation

Objective: Selectively permeabilize the plasma membrane to release cytosolic GK without disturbing the nuclear envelope, preserving the nuclear pool of GK-GKRP.

Reagents:

- Buffer A (Cytosolic Lysis): 10 mM HEPES (pH 7.4), 150 mM NaCl, 300 mM Sucrose, 50 µg/mL Digitonin, 1 mM DTT, Protease Inhibitors.

- Buffer B (Nuclear Lysis): 10 mM HEPES (pH 7.4), 150 mM NaCl, 1% Triton X-100 (or RIPA buffer), 1 mM DTT, Protease Inhibitors.

Procedure:

- Wash cells 2x with ice-cold PBS.

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- Add 200 µL Buffer A per well. Incubate on ice for 5–8 minutes.
  - Critical: Do not vortex. Digitonin at this concentration/time selectively perforates the plasma membrane.
- Collect the supernatant carefully. This is the Cytosolic Fraction.
- Wash the remaining pellet gently with 500 µL ice-cold PBS (discard wash).
- Add 200 µL Buffer B to the pellet. Scrape cells and vortex vigorously.
- Centrifuge at 12,000 x g for 10 min. Collect supernatant. This is the Nuclear Fraction.

Phase C: Kinetic Enzymatic Assay (G6PDH Coupled)

Objective: Measure GK activity via the production of NADPH, monitored at 340 nm.

Assay Principle:

Reaction Mix (Prepare fresh):

- 100 mM HEPES (pH 7.4) / 50 mM KCl
- 5 mM MgCl
- 1 mM NADP

  [5]
- 5 mM ATP[5]
- 1 mM DTT (Essential for GK stability)
- 2 U/mL G6PDH (from Leuconostoc mesenteroides - prefers NADP)
- Substrates:
  - Low Glucose Condition: 0.5 mM Glucose (Measures Hexokinase I-III only; GK is inactive at this concentration).

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- High Glucose Condition: 100 mM Glucose (Measures Total Hexokinase + GK).

Workflow:

- Load 10 µL of sample (Cytosolic or Nuclear fraction) into a UV-transparent 96-well plate.
- Add 190 µL of Reaction Mix (pre-warmed to 30°C).
- Kinetic Read: Measure Absorbance at 340 nm (

) every 30 seconds for 20 minutes at 30°C.

Data Analysis & Interpretation

Calculation of Specific Activity

GK activity is calculated by subtracting the Low Glucose rate (HK background) from the High Glucose rate.

Note: 6.22 is the millimolar extinction coefficient of NADPH (

).

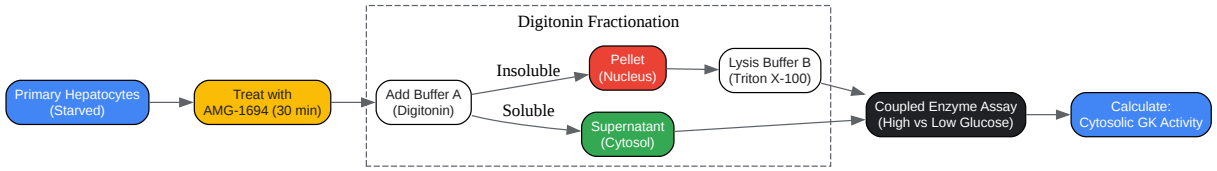
Expected Results Matrix

The following table summarizes the expected shifts in enzyme activity upon **AMG-1694** treatment.

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Fraction	Parameter	Vehicle (Control)	AMG-1694 Treated	Interpretation
Cytosol	GK Activity	Low	High	AMG-1694 forces GK export to cytosol.[6]
Nucleus	GK Activity	High	Low	Nuclear pool depleted by disruption.
Total	Total Activity	Constant	Constant	Mass balance check (validates lysis).
Ratio	Cyto/Nuc Ratio	< 0.5	> 2.0	Primary efficacy endpoint.

Experimental Workflow Diagram



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Caption: Step-by-step workflow from hepatocyte treatment to kinetic readout.

Troubleshooting & Expert Tips

- Futile Cycling: In intact cells, GK activation can sometimes lead to "futile cycling" (simultaneous glycolysis and gluconeogenesis). While this protocol measures in vitro activity

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of lysates, be aware that in in vivo efficacy studies, **AMG-1694** is superior to direct GKAs because it preserves some GKRP regulation, reducing hypoglycemia risk.

- G6PDH Source: Ensure you use Leuconostoc mesenteroides G6PDH. Yeast G6PDH can be inhibited by some salts and has different cofactor specificities.
- Thiol Protection: GK is highly sensitive to oxidation. If activity is low, increase DTT in the lysis buffer to 2.5 mM.
- Digitonin Optimization: The concentration of Digitonin (50 µg/mL) is a starting point. Perform a pilot study with Trypan Blue; you want >95% permeabilization (blue uptake) without nuclear lysis (nuclei remain intact/blue, not shredded).

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